

An In-depth Technical Guide to 4-Chloro-2-methoxy-6-nitroaniline

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Compound of Interest

Compound Name: 4-Chloro-2-methoxy-6-nitroaniline

CAS No.: 859877-49-9

Cat. No.: B1457242

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Preamble: Navigating Scarcity in Chemical Data

In the landscape of chemical research and drug development, professionals often encounter compounds that, despite their potential significance, are not extensively documented in public scientific literature. The subject of this guide, **4-Chloro-2-methoxy-6-nitroaniline**, is one such molecule. A targeted search of prominent chemical databases and scholarly articles reveals a significant lack of published data regarding its synthesis, reactivity, and applications. A CAS Number has been assigned to this compound (859877-49-9), confirming its identity, but detailed experimental studies remain elusive.^[1]

This guide adheres to the highest standards of scientific integrity (E-E-A-T). Therefore, it will not speculate on protocols or applications without authoritative sources. Instead, this document will provide the core, verifiable information for **4-Chloro-2-methoxy-6-nitroaniline**—its molecular formula and weight—derived from its known structure. Furthermore, to provide context for researchers, this guide will present a comparative analysis with its well-documented isomers and structurally related analogs. This approach allows us to build a foundational understanding and infer potential avenues for research while maintaining rigorous scientific accuracy.

Part 1: Core Molecular Identity of 4-Chloro-2-methoxy-6-nitroaniline

The fundamental identity of any chemical compound begins with its structure, from which its molecular formula and weight are derived. These parameters are critical for all subsequent quantitative work, from reaction stoichiometry to analytical characterization.

Molecular Structure and Formula

4-Chloro-2-methoxy-6-nitroaniline is an aromatic amine. Its structure consists of a benzene ring substituted with four functional groups at specific positions:

- Aniline (-NH₂) at position 1
- Methoxy (-OCH₃) at position 2
- Chloro (-Cl) at position 4
- Nitro (-NO₂) at position 6

Based on this arrangement, the molecular formula is calculated as C₇H₇ClN₂O₃.

Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. This value is essential for accurate mass-based measurements in experimental protocols.

Element	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	7	12.011	84.077
Hydrogen (H)	7	1.008	7.056
Chlorine (Cl)	1	35.453	35.453
Nitrogen (N)	2	14.007	28.014
Oxygen (O)	3	15.999	47.997
Total	202.597		

The calculated molecular weight of **4-Chloro-2-methoxy-6-nitroaniline** is 202.60 g/mol .

Part 2: Comparative Analysis with Structurally Related Compounds

Given the absence of detailed experimental data for **4-Chloro-2-methoxy-6-nitroaniline**, examining its isomers and simpler analogs provides invaluable, field-proven insights into its potential chemical behavior. The electronic and steric effects of the methoxy, chloro, and nitro groups are well-understood, allowing for educated hypotheses regarding its reactivity and physicochemical properties.

The Parent Compound: 4-Chloro-2-nitroaniline

The most closely related and extensively studied compound is 4-Chloro-2-nitroaniline (CAS No. 89-63-4), which lacks the methoxy group.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Molecular Formula: $C_6H_5ClN_2O_2$ [\[4\]](#)[\[5\]](#)
- Molecular Weight: 172.57 g/mol [\[2\]](#)[\[4\]](#)
- Appearance: Bright orange powder or crystalline solid.[\[4\]](#)
- Solubility: Insoluble in water, but soluble in organic solvents like ethanol.[\[4\]](#)[\[6\]](#)

- Applications: It is almost exclusively used as an intermediate in the synthesis of pigments and dyes.[\[7\]](#)

Insight for Researchers: The presence of the electron-donating methoxy group in **4-Chloro-2-methoxy-6-nitroaniline**, ortho to the amine and meta to the nitro group, would likely increase the electron density of the aromatic ring compared to 4-Chloro-2-nitroaniline. This would activate the ring towards electrophilic substitution and potentially alter its absorption spectrum and color. The methoxy group may also influence the basicity of the aniline nitrogen through steric hindrance and electronic effects.

A Note on Synthesis Pathways

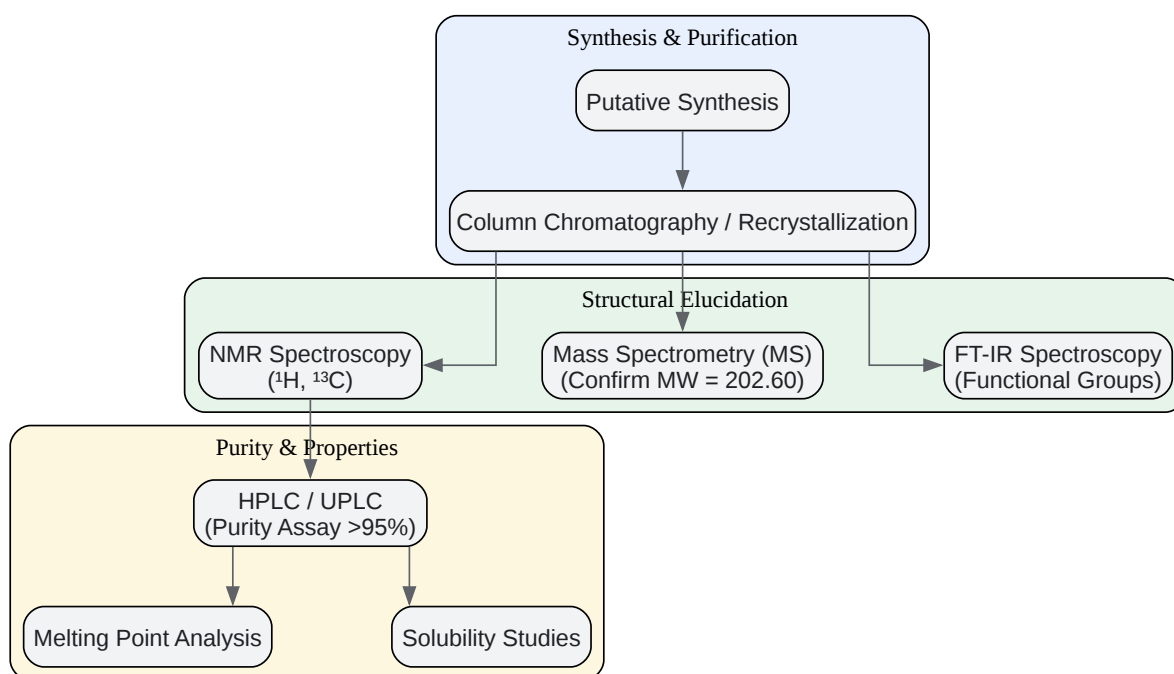
While a specific, validated synthesis for **4-Chloro-2-methoxy-6-nitroaniline** is not published, general methodologies for producing substituted nitroanilines can provide a logical starting point for experimental design. Nitroaniline derivatives are often prepared through the nitration of an appropriate aniline or anisole precursor, or via amination of a halogenated nitroaromatic compound.[\[8\]](#)[\[9\]](#)

For instance, a plausible, though unverified, synthetic approach could involve the controlled nitration of 4-chloro-2-methoxyaniline. The challenge in such a synthesis lies in controlling the regioselectivity of the nitration to achieve the desired 6-nitro isomer over other possibilities.

The synthesis of a related quinoline derivative, 4-chloro-6-methoxy-2-methyl-3-nitroquinoline, starts from 4-methoxyaniline and proceeds through cyclization, nitration, and chlorination steps.[\[10\]](#)[\[11\]](#)[\[12\]](#) This highlights a multi-step pathway where functional groups are introduced sequentially to build molecular complexity.

Logical Workflow for Compound Characterization

Should a researcher successfully synthesize or procure **4-Chloro-2-methoxy-6-nitroaniline**, a standard workflow for characterization would be essential to validate its structure and purity. This workflow serves as a self-validating system, ensuring the integrity of any subsequent research.



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Caption: A standard workflow for the synthesis, purification, and analytical characterization of a novel organic compound.

Part 3: Concluding Remarks and Future Outlook

4-Chloro-2-methoxy-6-nitroaniline represents a molecule at the edge of the known chemical space—identified but not characterized. Its core physicochemical identifiers, a molecular formula of $C_7H_7ClN_2O_3$ and a molecular weight of 202.60 g/mol, are established. For researchers in drug discovery and materials science, this compound offers an opportunity for novel investigation. Its structure, combining electron-donating and electron-withdrawing groups, suggests potentially interesting electronic and biological properties.

Any investigation must begin with a robust, verifiable synthesis and a thorough analytical characterization following a logical workflow as outlined above. The insights drawn from well-documented analogs like 4-Chloro-2-nitroaniline provide a solid foundation for developing hypotheses about its reactivity and potential applications. As new research emerges, the scientific community can collectively build the comprehensive technical profile that this compound currently lacks.

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